

Proper Disposal Procedures for 8-Geranyloxypsoralen

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Compound of Interest

Compound Name: 8-Geranyloxy

Cat. No.: B15478889

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Essential Safety and Logistical Information for Laboratory Professionals

The proper handling and disposal of laboratory chemicals are paramount for ensuring personnel safety and environmental protection. This document provides a detailed guide on the proper disposal procedures for **8-Geranyloxypsoralen**, a compound also known by its synonyms Bergamottin and Xanthotoxol Geranyl Ether[1][2][3]. This information is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

Before handling or disposing of **8-Geranyloxypsoralen**, it is crucial to be aware of its potential hazards as identified in its Safety Data Sheet (SDS).

According to the Cayman Chemical Safety Data Sheet for **8-Geranyloxypsoralen**, the substance is classified with the following hazards[4]:

- Harmful if swallowed (Acute Toxicity - Oral 4, H302)[4].
- May cause an allergic skin reaction (Sensitization - Skin 1, H317)[4].

It is important to note that another supplier's SDS for Bergamottin suggests the chemical is not considered hazardous by OSHA standards[5]. However, when conflicting information exists, it is best practice to adhere to the more cautious and protective safety guidelines.

Personal Protective Equipment (PPE) and First Aid:

To mitigate risks, the following PPE and first aid measures should be implemented:

- Protective Equipment: Wear protective gloves, clothing, and eye/face protection[5].
- Handling Precautions: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product[4].
- Skin Contact: If skin contact occurs, immediately wash with water and soap and rinse thoroughly[4].
- Eye Contact: In case of eye contact, rinse the opened eye for several minutes under running water[4].
- Ingestion: If swallowed, call a doctor immediately[4].

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **8-Geranyloxypsoralen**.

Property	Value	Reference
CAS Number	7437-55-0	[1][2][4]
Molecular Formula	C ₂₁ H ₂₂ O ₄	[1][2]
Molecular Weight	338.4 g/mol	[2]
Appearance	Solid/Powder	[1][6]
Storage Temperature	2-8°C or as specified on product insert	[4][6]

Experimental Protocols for Disposal

Specific experimental protocols for the neutralization or deactivation of **8-Geranyloxypsoralen** are not readily available. The standard and required procedure for its disposal is to treat it as hazardous chemical waste. This involves collecting the waste in designated, properly labeled containers and arranging for its removal by a licensed hazardous waste disposal service.

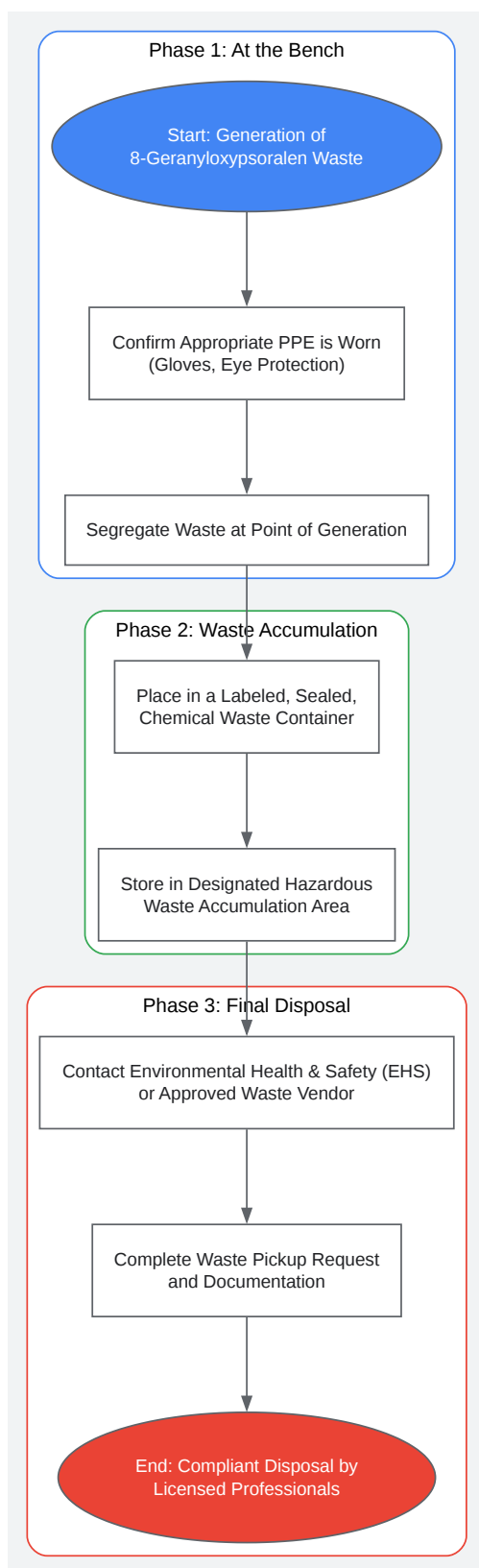
Step-by-Step Disposal Procedure

The disposal of **8-Geranyloxypsoralen** must be conducted in compliance with local, state, and federal regulations. The following is a general procedural workflow:

- Waste Identification and Segregation:
 - Clearly identify all waste containing **8-Geranyloxypsoralen**.
 - Segregate this waste from non-hazardous materials to prevent cross-contamination.
- Containerization:
 - Collect the waste in a container that is appropriate for chemical waste (e.g., a sealable, chemically resistant container).
 - The container must be clearly labeled with "Hazardous Waste" and the chemical name "**8-Geranyloxypsoralen**".
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
 - Follow any specific storage conditions, such as temperature requirements[4][6].
- Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste management company.
 - Do not dispose of **8-Geranyloxypsoralen** down the drain or in regular trash.

Disposal Workflow Diagram

The logical flow for the proper disposal of **8-Geranyloxypsoralen** is illustrated in the diagram below.



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Caption: Procedural workflow for the safe disposal of **8-Geranyloxypsoralen**.

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. caymanchem.com [caymanchem.com]
- 3. XANTHOTOXOL GERANYL ETHER | 7437-55-0 [chemicalbook.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. XANTHOTOXOL GERANYL ETHER, CasNo.7437-55-0 HENAN SUNLAKE ENTERPRISE CORPORATION China (Mainland) [sunlake.lookchem.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for 8-Geranyloxypsoralen]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15478889#8-geranyloxy-proper-disposal-procedures\]](https://www.benchchem.com/product/b15478889#8-geranyloxy-proper-disposal-procedures)

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